

(2S,3R)-LP99: A Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: (2S,3R)-LP99

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Abstract

This technical guide provides a comprehensive overview of the known chemical properties and stability of the stereoisomer **(2S,3R)-LP99**. It is critical to note that the publicly available research primarily focuses on its enantiomer, (2R,3S)-LP99, a potent and selective inhibitor of the BRD7 and BRD9 bromodomains. The (2S,3R) enantiomer has been reported to be inactive. This document summarizes the available data for the active enantiomer, provides detailed, generalized experimental protocols for determining the physicochemical properties and stability of compounds like **(2S,3R)-LP99**, and explores the signaling pathways associated with its targets, BRD7 and BRD9.

Introduction to LP99 and the Significance of Stereochemistry

LP99 has been identified as a selective inhibitor of the BRD7 and BRD9 bromodomains, which are involved in transcriptional regulation and have been implicated in various diseases, including cancer.^[1] The biological activity of LP99 is highly dependent on its stereochemistry.

The active enantiomer is (2R,3S)-LP99, which has a reported K_d value of 99 nM against BRD9.[1][2] In contrast, the **(2S,3R)-LP99** enantiomer has shown no detectable binding to BRD9, highlighting the critical role of the compound's three-dimensional structure in its biological function.[1]

This guide will focus on providing the available information for the LP99 molecule, with the understanding that the quantitative data pertains to the active (2R,3S) stereoisomer. The methodologies provided are standard protocols applicable for the characterization of the (2S,3R) enantiomer.

Chemical and Physical Properties of LP99

While specific experimental data for the **(2S,3R)-LP99** enantiomer is not available in public literature, the properties of the active (2R,3S)-LP99 have been partially characterized.

Property	Data for (2R,3S)-LP99	Source
Full Chemical Name	N-[(2R,3S)-2-(4-chlorophenyl)-1-(1,4-dimethyl-2-oxo-1,2-dihydroquinolin-7-yl)-6-oxopiperidin-3-yl]propane-2-sulfonamide	[1][3]
CAS Number	1808951-93-0	[1][3]
Molecular Formula	C ₂₆ H ₃₀ ClN ₃ O ₄ S	[1][3]
Molecular Weight	516.05 g/mol	[2][3]
Appearance	White to light yellow solid	[2]
Solubility	DMF: 20 mg/ml DMSO: 20 mg/ml Ethanol: 20 mg/ml Ethanol:PBS (pH 7.2) (1:9): 0.1 mg/ml	[1]
Melting Point	Not publicly available	
pKa	Not publicly available	
LogP	Not publicly available	

Experimental Protocols for Physicochemical Characterization

The following are detailed, generalized protocols for determining the key chemical properties of a small molecule inhibitor like **(2S,3R)-LP99**.

Melting Point Determination

The melting point of a solid crystalline substance is a key indicator of its purity.

Methodology: Capillary Melting Point Method[4][5][6][7][8]

- Sample Preparation: A small amount of the dry, powdered **(2S,3R)-LP99** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated digital melting point apparatus is used.
- Procedure:
 - A preliminary rapid heating run is performed to determine an approximate melting range.
 - A fresh sample is then heated at a slower rate (e.g., 1-2 °C per minute), starting from a temperature approximately 10-15 °C below the estimated melting point.
- Data Recording: The temperature at which the first droplet of liquid appears (onset) and the temperature at which the entire sample becomes liquid (clear point) are recorded as the melting range.

Solubility Determination

Solubility is a critical parameter for drug formulation and bioavailability.

Methodology: Shake-Flask Method[9][10]

- Preparation: An excess amount of **(2S,3R)-LP99** is added to a known volume of the desired solvent (e.g., water, buffers at different pH values, ethanol) in a sealed flask.

- **Equilibration:** The flask is agitated in a constant temperature bath (e.g., 25 °C or 37 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is filtered or centrifuged to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **(2S,3R)-LP99** in the clear, saturated solution is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[11\]](#)

pKa Determination

The acid dissociation constant (pKa) is crucial for understanding the ionization state of a molecule at different pH values, which affects its solubility, absorption, and target binding.

Methodology: Potentiometric Titration[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Sample Preparation:** A precise amount of **(2S,3R)-LP99** is dissolved in a suitable solvent mixture (e.g., water with a co-solvent if solubility is low).
- **Titration:** The solution is titrated with a standardized solution of a strong acid or base, while the pH is continuously monitored using a calibrated pH meter.
- **Data Analysis:** A titration curve of pH versus the volume of titrant added is plotted. The pKa is determined from the inflection point of the curve, which corresponds to the pH at which 50% of the compound is ionized.

LogP Determination

The logarithm of the partition coefficient (LogP) between octanol and water is a measure of a compound's lipophilicity, which influences its membrane permeability and pharmacokinetic properties.

Methodology: Shake-Flask Method[\[15\]](#)[\[16\]](#)

- **Phase Preparation:** n-Octanol and water are mutually saturated by mixing and then separating the two phases.

- Partitioning: A known amount of **(2S,3R)-LP99** is dissolved in one of the phases (typically the one in which it is more soluble). This solution is then mixed with a known volume of the other phase in a sealed container.
- Equilibration: The mixture is agitated until equilibrium is reached (e.g., for 24 hours).
- Phase Separation: The mixture is centrifuged to ensure complete separation of the octanol and aqueous layers.
- Quantification: The concentration of **(2S,3R)-LP99** in each phase is determined using a suitable analytical method (e.g., HPLC-UV).
- Calculation: The LogP is calculated as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Stability Assessment

Stability testing is essential to determine the shelf-life and appropriate storage conditions for a drug substance.

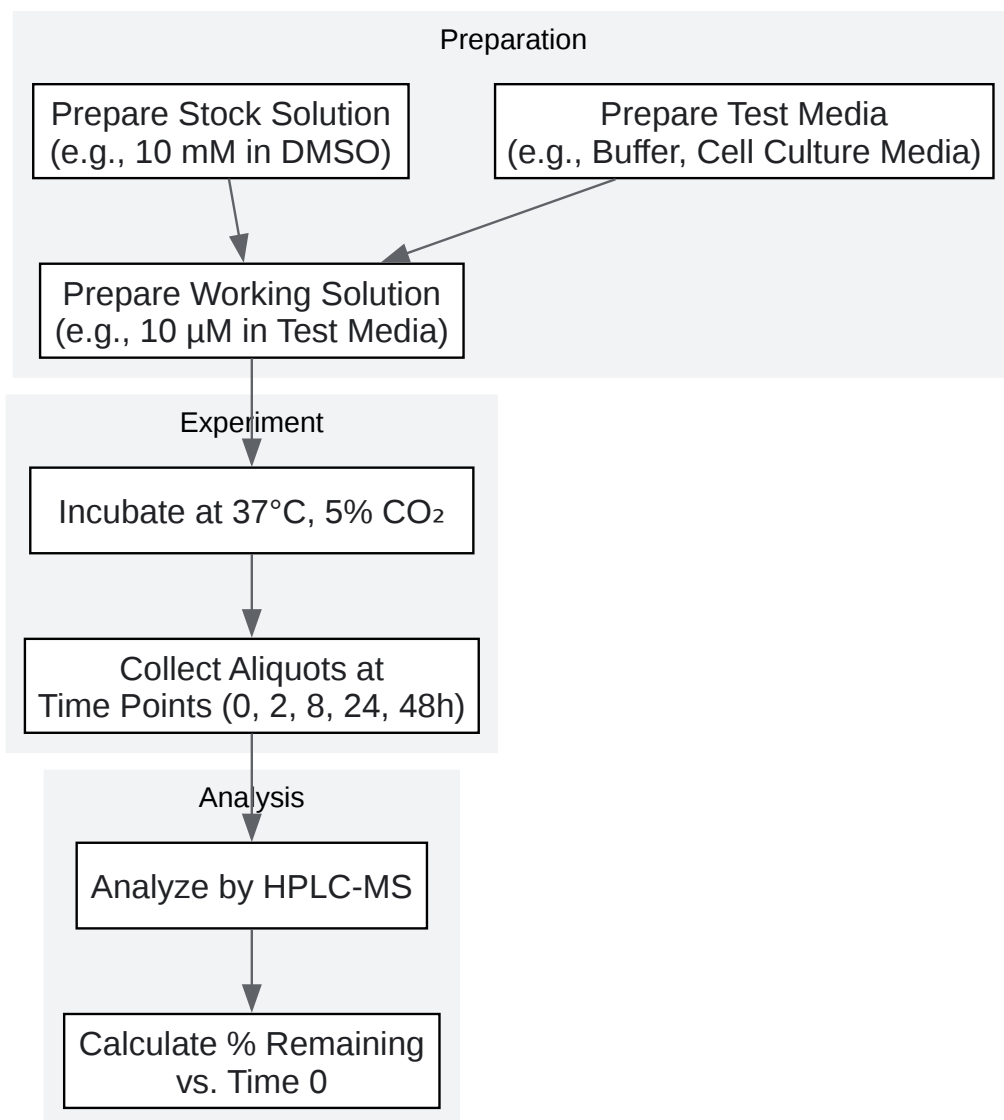
Methodology: ICH-Guided Stability Studies[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Protocol Design: A stability testing protocol is established according to the International Council for Harmonisation (ICH) guidelines. This includes defining storage conditions (e.g., long-term: 25°C/60% RH; accelerated: 40°C/75% RH), time points for testing, and the analytical methods to be used.
- Sample Storage: Samples of **(2S,3R)-LP99** are stored in controlled environment chambers under the specified conditions.
- Analytical Testing: At each time point, samples are analyzed for key stability-indicating parameters, which may include:
 - Appearance: Visual inspection for any changes in color or physical state.
 - Assay: Quantification of the amount of **(2S,3R)-LP99** remaining.

- Purity: Detection and quantification of any degradation products using a stability-indicating HPLC method.
- Data Evaluation: The data is analyzed to determine the rate of degradation and to establish a re-test period or shelf-life.

A general workflow for assessing the stability of a small molecule inhibitor is presented below.

Experimental Workflow for Stability Assessment

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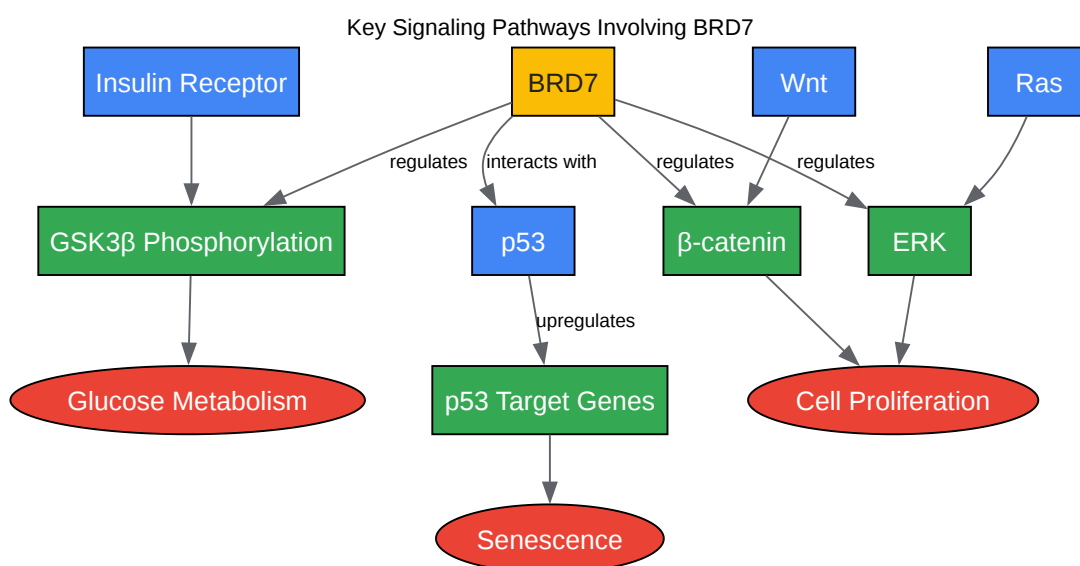
Caption: A workflow for assessing small molecule inhibitor stability.

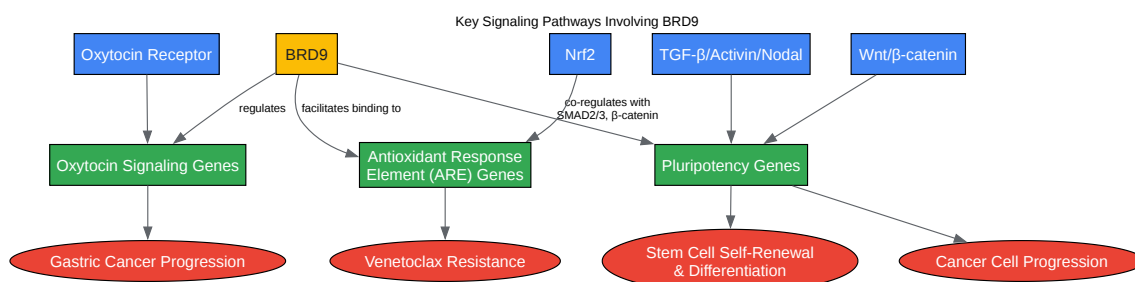
Signaling Pathways of BRD7 and BRD9

As LP99 targets BRD7 and BRD9, understanding their roles in cellular signaling is crucial for elucidating the potential biological consequences of their inhibition.

BRD7 Signaling Pathways

BRD7 is recognized as a tumor suppressor and is involved in several key signaling pathways. [22][23] It can interact with p53 to regulate the transcription of p53 target genes, leading to senescence. [22][24] BRD7 also plays a role in the insulin signaling pathway by modulating the phosphorylation of GSK3 β . [25] Furthermore, it has been shown to influence the Wnt/ β -catenin and Ras-Raf-MEK-ERK pathways. [22][23]





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